

Comprehensive Technical Guide: 2-Chloro-6-ethylthieno[2,3-d]pyrimidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-ethylthieno[2,3-d]pyrimidine

Cat. No.: B13248620

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Executive Summary

2-Chloro-6-ethylthieno[2,3-d]pyrimidine (CAS: 1225634-75-2) is a fused bicyclic heteroaromatic scaffold belonging to the thienopyrimidine class.^{[1][2]} Structurally bioisosteric to quinazolines and purines (such as adenine), this pharmacophore is extensively utilized in drug discovery to target ATP-binding pockets of kinases (e.g., EGFR, PI3K, FLT3) and G-protein-coupled receptors (GPCRs).^[3]

While the 4-chloro and 2,4-dichloro derivatives are more ubiquitous as primary electrophiles, the 2-chloro variant represents a specialized intermediate allowing for sequential functionalization or the development of agents where the 4-position is unsubstituted or sterically modified. This guide covers the physicochemical profile, synthetic pathways, and reactivity logic required for its application in high-affinity ligand design.^[3]

Chemical Identity & Physical Properties^{[3][4][5][6][7]}

Property	Data
Chemical Name	2-Chloro-6-ethylthieno[2,3-d]pyrimidine
CAS Number	1225634-75-2
Molecular Formula	C ₈ H ₇ ClN ₂ S
Molecular Weight	214.67 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water. [1]
Melting Point	93–98 °C (Typical for the class; specific polymorphs vary)
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen); moisture sensitive. [3]

Synthetic Methodologies

The synthesis of **2-chloro-6-ethylthieno[2,3-d]pyrimidine** hinges on the construction of the thiophene ring via the Gewald Reaction, followed by pyrimidine annulation and chlorination.

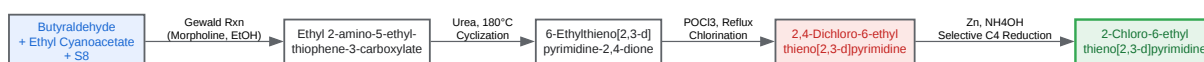
Core Synthesis Pathway

The most robust route utilizes the Gewald reaction to form the aminothiophene precursor, which is then cyclized.

- Gewald Reaction: Condensation of butyraldehyde, ethyl cyanoacetate, and elemental sulfur in the presence of a base (morpholine or diethylamine) yields Ethyl 2-amino-5-ethylthiophene-3-carboxylate.[\[1\]](#)
- Cyclization (Annulation):
 - Route A (2,4-Dione formation): Reaction with urea at elevated temperatures (160–180°C) produces the 6-ethylthieno[2,3-d]pyrimidine-2,4(1H,3H)-dione.[\[3\]](#)

- Route B (Mono-oxo formation): Reaction with formamide typically yields the 4-oxo derivative (leaving C2 as -H), which is not the target. Therefore, Route A is preferred to access the chlorinated positions.[3]
- Chlorination: Treatment of the 2,4-dione with phosphorus oxychloride (POCl_3) yields 2,4-dichloro-6-ethylthieno[2,3-d]pyrimidine.
- Selective Reduction (To access 2-Chloro-4-H): The 4-chloro substituent is significantly more reactive (electrophilic) than the 2-chloro group.[1] Selective reductive dechlorination (e.g., $\text{Zn}/\text{NH}_4\text{OH}$ or catalytic hydrogenation with controlled equivalents) removes the C4-Cl, yielding the target **2-Chloro-6-ethylthieno[2,3-d]pyrimidine**.

Visualization of Synthesis (DOT)[3]



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Figure 1: Step-wise synthesis from raw materials to the 2-chloro target via the versatile 2,4-dichloro intermediate.[3]

Reactivity Profile & Functionalization[1]

Understanding the electronic disparity between the C2 and C4 positions is crucial for designing experiments. The thieno[2,3-d]pyrimidine ring system is electron-deficient, making it susceptible to Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$).[3]

Regioselectivity (C4 vs. C2)

In the 2,4-dichloro precursor:

- C4 Position (Most Reactive): The C4 carbon is electronically similar to the 4-position of a quinazoline or the 6-position of a purine.[1] It is highly electrophilic and reacts first with nucleophiles (amines, thiols, alkoxides) at mild temperatures (0–25°C).[3]

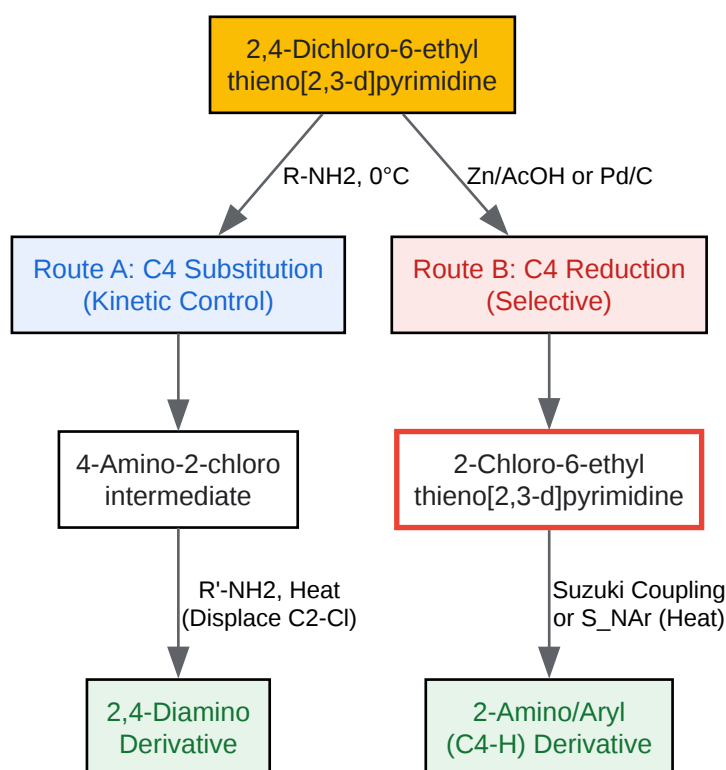
- C2 Position (Less Reactive): The C2 carbon is less electrophilic.[3] Displacement of the chlorine at C2 typically requires elevated temperatures (>80°C), stronger nucleophiles, or acid catalysis.[3]

Functionalizing the 2-Chloro-6-ethyl Scaffold

If starting with **2-Chloro-6-ethylthieno[2,3-d]pyrimidine** (where C4 is -H):

- C2 Displacement: The C2-Cl can be displaced by primary and secondary amines to generate 2-amino derivatives.[1] This is often used to introduce solubility-enhancing groups (e.g., piperazines, morpholines) or specific binding motifs.[3]
- Suzuki-Miyaura Coupling: The C2-Cl bond is viable for Palladium-catalyzed cross-coupling with aryl boronic acids, allowing the installation of biaryl systems common in kinase inhibitors.[1]

Reactivity Logic Flow (DOT)



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Figure 2: Divergent reactivity pathways.[1][3] Route B leads to the specific 2-chloro-4-H target requested.[1]

Medicinal Chemistry Applications

The **2-chloro-6-ethylthieno[2,3-d]pyrimidine** scaffold is a privileged structure in oncology and immunology.[1]

Kinase Inhibition Mechanisms[1]

- Bioisosterism: The scaffold mimics the adenine ring of ATP.[1] The nitrogen atoms at N1 and N3 accept hydrogen bonds from the kinase hinge region (e.g., Met790 in EGFR).[3]
- 6-Ethyl Group: This substituent projects into the hydrophobic pocket (Gatekeeper region or solvent-exposed front pocket depending on binding mode), improving lipophilicity and cellular permeability compared to the methyl analog.
- Target Specificity:
 - EGFR (Epidermal Growth Factor Receptor): Derivatives are potent inhibitors of EGFR T790M mutants.[3][4]
 - FLT3 (FMS-like Tyrosine Kinase 3): Used in Acute Myeloid Leukemia (AML) research.[3]
 - PI3K (Phosphoinositide 3-kinase): The thienopyrimidine core is a classic PI3K pharmacophore.[1]

Experimental Protocols (Self-Validating)

Protocol: S_NAr Displacement of C2-Chlorine

- Objective: Functionalization of **2-chloro-6-ethylthieno[2,3-d]pyrimidine** with morpholine.
- Reagents: Scaffold (1.0 eq), Morpholine (3.0 eq), DIPEA (2.0 eq), n-Butanol or Dioxane.[3]
- Procedure:
 - Dissolve the chloro-scaffold in n-Butanol (0.1 M concentration).

- Add DIPEA and Morpholine.[1]
- Reflux (110–120°C) for 4–12 hours. Note: C2 displacement is slow; monitor by LC-MS.
- Validation: Reaction is complete when the starting material ($M+H = 215$) disappears and Product ($M+H = 266$) is observed.
- Workup: Evaporate solvent, wash with water, extract with EtOAc.[3]

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3]
- Handling: Use in a chemical fume hood.[1] Wear nitrile gloves and safety goggles.[1]
- Stability: The C-Cl bond is susceptible to hydrolysis under strong basic conditions at high temperatures.[1] Store away from oxidizing agents.[1]

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- To cite this document: BenchChem. [Comprehensive Technical Guide: 2-Chloro-6-ethylthieno[2,3-d]pyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13248620/docs#comprehensive-technical-guide-2-chloro-6-ethylthieno-2-3-d-pyrimidine\]](https://www.benchchem.com/product/b13248620/docs#comprehensive-technical-guide-2-chloro-6-ethylthieno-2-3-d-pyrimidine)

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